

Foreword: Unveiling the Potential of a Labeled Rare Sugar

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Compound of Interest

Compound Name: *L-Lyxose-1-¹³C*

Cat. No.: *B1161233*

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In the intricate world of carbohydrate chemistry and metabolic research, precision is paramount. The ability to trace, quantify, and structurally elucidate the journey of molecules within biological systems underpins significant advancements in drug discovery and our understanding of life itself. This guide focuses on a specialized yet powerful tool in this endeavor: L-Lyxose-1-¹³C.

L-Lyxose is a naturally rare aldopentose sugar, an epimer of xylose, that has garnered interest for its role as a chiral building block and its involvement in various biological pathways.^{[1][2]} By introducing a stable isotope, Carbon-13 (¹³C), at the anomeric C1 position, we transform this simple sugar into a sophisticated probe. This isotopic label acts as a beacon, allowing researchers to follow its metabolic fate with remarkable clarity using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

This document moves beyond a simple data sheet. It is designed to provide you, the researcher, with a foundational understanding of L-Lyxose-1-¹³C, from its core physicochemical properties to the practical methodologies for its characterization and its strategic application in cutting-edge research.

Part 1: Core Molecular and Physical Characteristics

A thorough understanding of a molecule's fundamental properties is the bedrock of its effective application. L-Lyxose-1-¹³C shares its core structure and stereochemistry with its unlabeled counterpart, with the key distinction being the isotopic enrichment at the first carbon position.

Structure and Stereochemistry

L-Lyxose is an aldopentose, meaning it is a five-carbon monosaccharide with an aldehyde functional group at one end.^[2] Its chemical formula is C₅H₁₀O₅.^{[2][3]} In aqueous solutions, it exists in equilibrium between its open-chain aldehyde form and its more stable cyclic hemiacetal forms (pyranose and furanose).^{[1][4][5]} The ¹³C label in L-Lyxose-1-¹³C is specifically located at the aldehyde carbon (C1) in the open-chain form, which becomes the anomeric carbon in the cyclic forms.^{[6][7]}

Caption: Fischer projection of open-chain L-Lyxose and its cyclic pyranose form.

Quantitative Physical and Chemical Data

The introduction of a single ¹³C atom results in a marginal increase in molecular weight, a critical differentiator in mass spectrometry, while other physical properties remain largely unchanged.

Property	L-Lyxose	L-Lyxose-1- ¹³ C	Reference(s)
Molecular Formula	C ₅ H ₁₀ O ₅	¹³ CC ₄ H ₁₀ O ₅	[2][6]
Molecular Weight	150.13 g/mol	151.12 g/mol	[2][6][7][8]
CAS Number	1949-78-6	N/A	[8][9]
Appearance	White to off-white crystalline powder	White to off-white crystalline powder	[1][4][9]
Melting Point	108–112 °C	108–112 °C (Expected)	[1][4]
Solubility in Water	Very soluble (approx. 586 g/L at 25°C)	Very soluble	[1][4][10]
Optical Rotation	[α] _D ≈ +13° to +14° (c=1 to 4 in water)	[α] _D ≈ +13° to +14° (c=1 to 4 in water)	[3][4][11]
Key Chemical Trait	Hygroscopic; Reducing Sugar	Hygroscopic; Reducing Sugar	[1][9][10][12]

Handling and Storage Integrity

The trustworthiness of experimental results begins with the integrity of the reagents. L-Lyxose-1-¹³C is hygroscopic, meaning it readily absorbs moisture from the atmosphere.[1][10][12]

Protocol for Storage and Handling:

- **Receipt and Inspection:** Upon receipt, inspect the container for damage.
- **Storage Environment:** Store the compound in a tightly sealed container placed in a cool, dry, and well-ventilated area.[10][12] Recommended storage temperatures range from room temperature to 2-8°C.[6][7]
- **Inert Atmosphere:** For long-term storage, keeping the compound under an inert gas like argon or nitrogen is best practice to prevent degradation from atmospheric moisture and oxygen.[10]

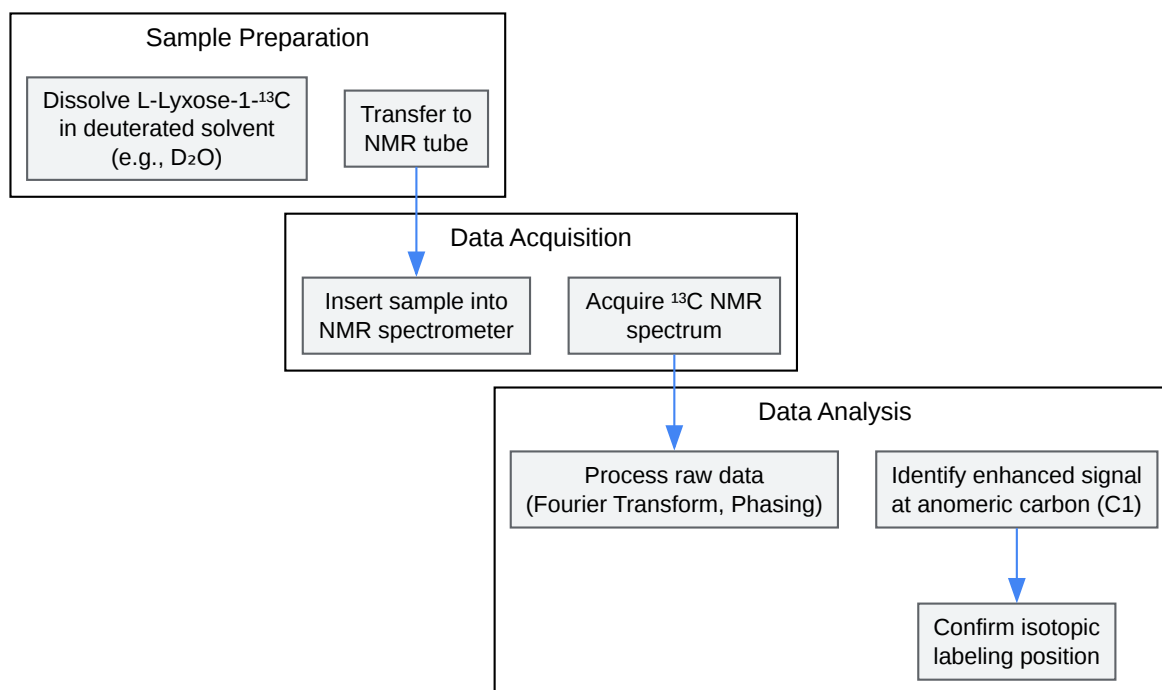
- Dispensing: When weighing or dispensing the compound, perform the task in a controlled environment (e.g., a glove box or a room with low humidity) as quickly as possible to minimize moisture absorption. Always allow the container to come to room temperature before opening to prevent condensation.

Part 2: The Power of the ^{13}C Label: Analytical Validation

The ^{13}C isotope is the key to this molecule's utility. Unlike radioactive isotopes, ^{13}C is stable and safe to handle, making it ideal for a wide range of biological experiments.^[13] Its presence allows for definitive tracking and structural analysis. The primary methods for validating the identity, purity, and isotopic enrichment of L-Lyxose-1- ^{13}C are Nuclear Magnetic Resonance (NMR) Spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the gold standard for confirming the precise location of an isotopic label. The ^{13}C nucleus has a nuclear spin that can be detected by NMR. In L-Lyxose-1- ^{13}C , the signal corresponding to the C1 carbon will be dramatically enhanced, providing unequivocal proof of enrichment at this specific position.^{[14][15][16]} The chemical shift of this carbon is influenced by its chemical environment, including bonding to electronegative oxygen atoms.^[17]



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Caption: Standard workflow for NMR-based validation of L-Lyxose-1-¹³C.

Step-by-Step Protocol: ¹³C-NMR Analysis

- **Sample Preparation:** Accurately weigh 5-10 mg of L-Lyxose-1-¹³C and dissolve it in approximately 0.6 mL of a deuterated solvent, typically Deuterium Oxide (D₂O), inside a clean vial.
- **Transfer:** Transfer the solution to a standard 5 mm NMR tube.
- **Instrumentation:** Place the NMR tube into the spectrometer.
- **Acquisition:** Acquire a quantitative ¹³C NMR spectrum. Key parameters to set include an appropriate relaxation delay (D1) to ensure full relaxation of the ¹³C nuclei for accurate integration.

- **Analysis:** Process the resulting spectrum. The spectrum should show a single, high-intensity peak in the anomeric region (typically ~90-100 ppm), corresponding to the ^{13}C -labeled C1 carbon. The intensity of this peak relative to the natural abundance signals of the other four carbons confirms the high level of enrichment.

Mass Spectrometry (MS)

MS separates ions based on their mass-to-charge ratio (m/z), making it the ideal technique to confirm the increased molecular weight due to the ^{13}C isotope. When coupled with a separation technique like High-Performance Liquid Chromatography (HPLC), it also provides a robust assessment of purity.^{[18][19]}

Step-by-Step Protocol: LC-MS Purity and Identity Confirmation

- **Sample Preparation:** Prepare a dilute solution of L-Lyxose-1- ^{13}C (e.g., 10-100 $\mu\text{g/mL}$) in a suitable solvent system, such as a water/acetonitrile mixture.
- **Chromatography:** Inject the sample into an HPLC system equipped with a column suitable for carbohydrate analysis (e.g., an amino- or amide-HILIC column). The mobile phase is typically a gradient of acetonitrile and water.
- **Ionization:** The eluent from the HPLC is directed into the mass spectrometer's ion source, typically using Electrospray Ionization (ESI) in negative mode to form adducts like $[\text{M}+\text{Cl}]^-$ or $[\text{M}+\text{formate}]^-$.
- **Detection:** Scan for the expected mass of the labeled compound. The primary ion for L-Lyxose-1- ^{13}C will have an m/z one unit higher than that of unlabeled L-Lyxose. This mass difference provides definitive confirmation of successful labeling.
- **Purity Assessment:** The purity is determined by integrating the area of the chromatographic peak corresponding to L-Lyxose-1- ^{13}C relative to the total area of all detected peaks.

Part 3: Applications in Advanced Scientific Research

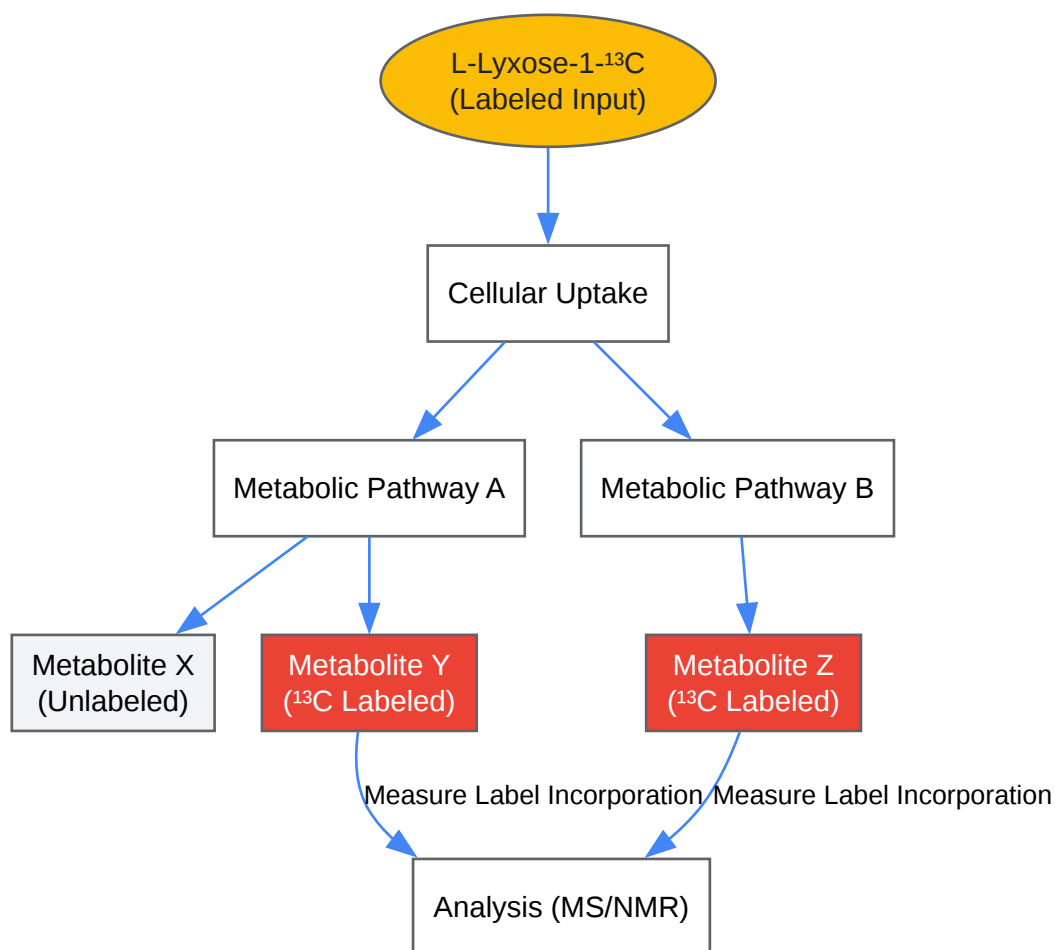
The true value of L-Lyxose-1- ^{13}C lies in its application as a tracer to illuminate complex biological processes.

Metabolic Flux Analysis (^{13}C -MFA)

^{13}C -MFA is a powerful technique used to quantify the rates (fluxes) of metabolic reactions within a living cell.[20] By providing L-Lyxose-1- ^{13}C as a carbon source, researchers can track how the ^{13}C label is incorporated into various downstream metabolites. Analysis of the mass isotopomer distributions in these metabolites via MS or NMR reveals the active metabolic pathways and their relative contributions.[21]

This approach is invaluable for:

- Understanding how cells metabolize rare sugars.
- Identifying bottlenecks or alternative routes in metabolic networks.
- Studying the metabolic response of cells (e.g., cancer cells, microbes) to different conditions or drugs.



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Caption: Conceptual flow of a ^{13}C metabolic flux experiment.

Drug Discovery and Enzyme Mechanism Studies

L-Lyxose and its derivatives are used in molecular modeling to study drug binding and recognition, particularly with enzymes like aldose reductase, which is implicated in diabetic complications.[4][6][9] Using L-Lyxose-1- ^{13}C in binding assays with techniques like NMR can provide atomic-level details of the enzyme-substrate interaction. Changes in the chemical shift of the ^{13}C label upon binding can report on the binding event and the conformation of the sugar in the active site, aiding in the rational design of potent and specific inhibitors.

Glycobiology and Synthesis

L-Lyxose serves as a precursor for synthesizing important biomolecules, including certain nucleoside pharmaceuticals and oligosaccharides.[1][3] Using the ^{13}C -labeled version allows for the creation of labeled complex carbohydrates. These labeled probes are essential tools for studying the function of glycoproteins and glycolipids in fundamental processes like cell-cell recognition, immune response, and signal transduction.[3][22]

Conclusion: A Precisely Engineered Tool for Discovery

L-Lyxose-1- ^{13}C is more than just a rare sugar; it is a high-precision instrument for the modern life scientist. Its stable isotopic label provides a clear and unambiguous signal to track its journey through complex biological systems. From validating its own integrity through robust NMR and MS protocols to its application in elucidating metabolic fluxes and drug interactions, this molecule empowers researchers to ask and answer questions with a greater degree of certainty. As the fields of systems biology, drug development, and glycobiology continue to advance, the strategic use of specifically labeled compounds like L-Lyxose-1- ^{13}C will remain a critical driver of innovation and discovery.

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